

Off-Target Effects of Pyruvate Carboxylase-IN-1: A Technical Guide

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Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-1*

Cat. No.: *B15572706*

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Introduction

Pyruvate Carboxylase (PC) is a critical mitochondrial enzyme that plays a pivotal role in cellular metabolism by catalyzing the ATP-dependent carboxylation of pyruvate to oxaloacetate (OAA). This anaplerotic reaction is essential for replenishing tricarboxylic acid (TCA) cycle intermediates, supporting gluconeogenesis, lipogenesis, and neurotransmitter synthesis.^{[1][2]} Given its central role in metabolic reprogramming in various diseases, including cancer and metabolic disorders, PC has emerged as a promising therapeutic target.^{[1][2]} **Pyruvate Carboxylase-IN-1** (PC-IN-1) is a known inhibitor of this enzyme. This technical guide provides a comprehensive overview of the publicly available data on PC-IN-1, with a focus on its inhibitory activity and the methodologies used for its characterization.

Off-Target Profile of Pyruvate Carboxylase-IN-1

Extensive searches of publicly available scientific literature and databases did not yield any specific data regarding the off-target effects of **Pyruvate Carboxylase-IN-1**. No selectivity panels, kinase screens, or broad binding assay results have been published to characterize the selectivity of this inhibitor. Therefore, the off-target profile of **Pyruvate Carboxylase-IN-1**

remains uncharacterized in the public domain. Researchers using this compound should exercise caution and consider performing their own selectivity profiling to rule out potential confounding effects from off-target activities.

On-Target Activity of Pyruvate Carboxylase-IN-1

While off-target data is unavailable, the on-target activity of PC-IN-1 against Pyruvate Carboxylase has been documented. The following table summarizes the reported quantitative data for the inhibitory action of PC-IN-1.

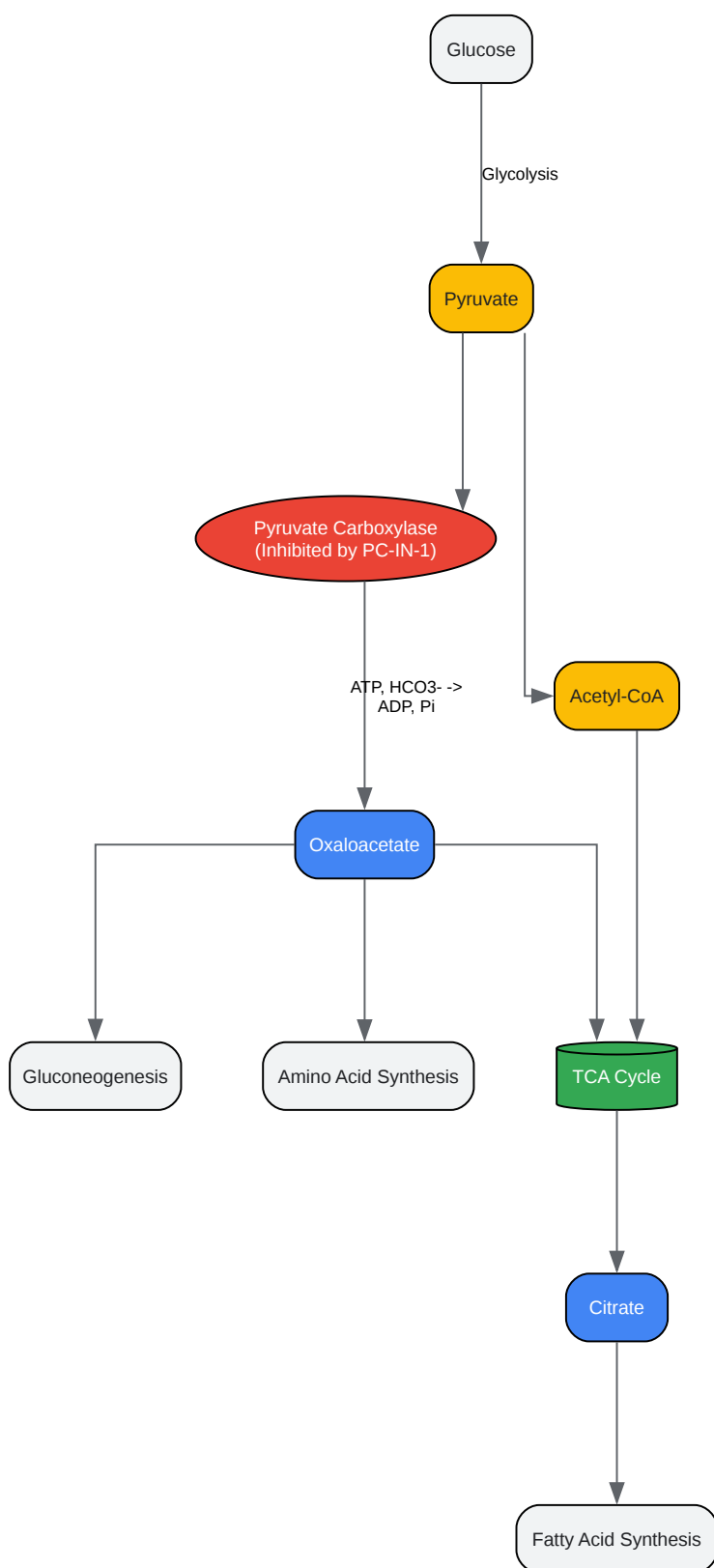
Assay Type	Target	IC50 (μM)	Cell Lines
Cell Lysate-Based PC Activity Assay	Pyruvate Carboxylase	0.204	Not specified
Cell-Based PC Activity Assay	Pyruvate Carboxylase	0.104	Not specified
Cell Proliferation Assay	-	1.741	HepG2
Cell Proliferation Assay	-	8.540	HCCLM3

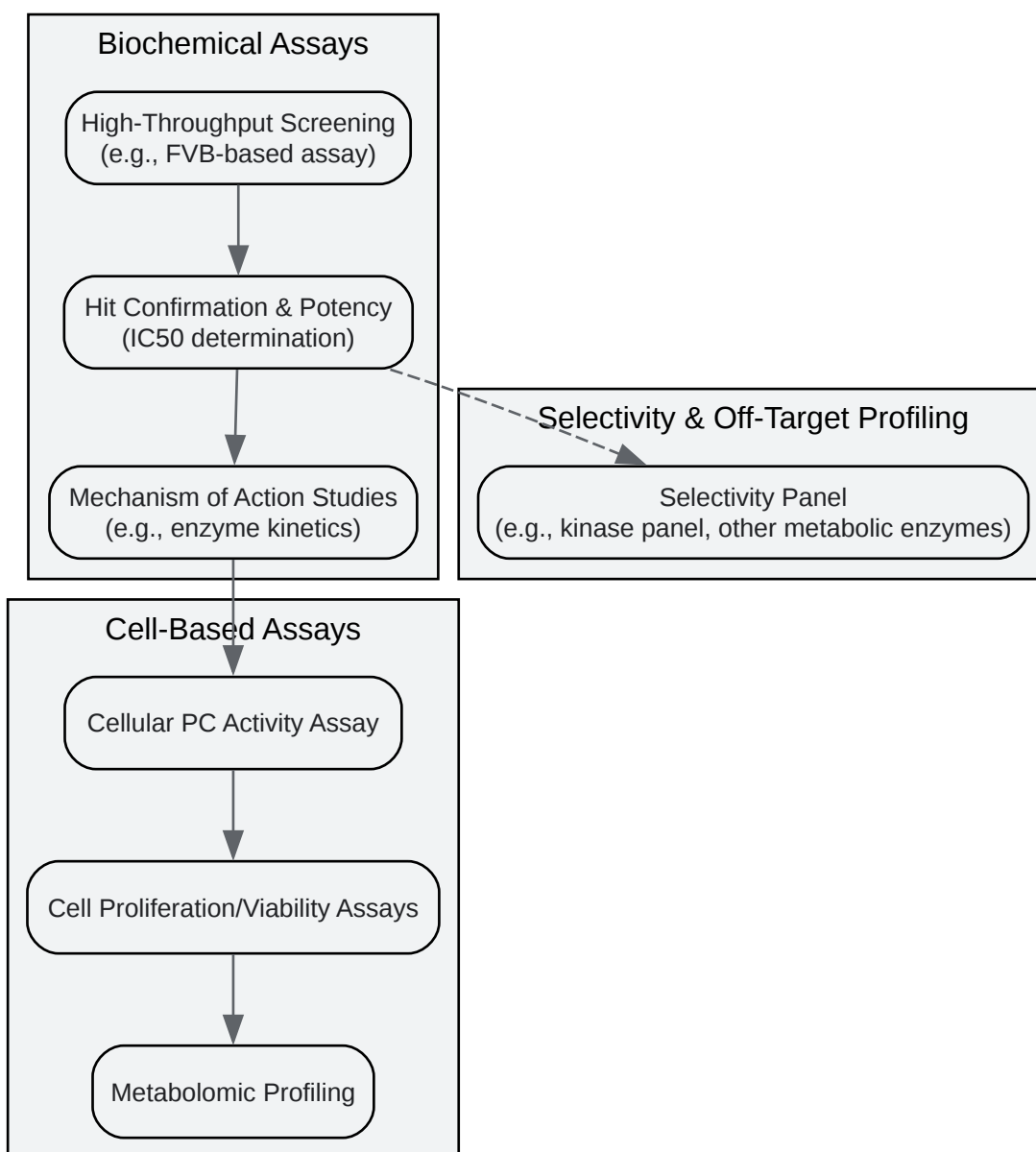
Signaling Pathways and Experimental Workflows

To understand the context in which PC-IN-1 acts, it is crucial to visualize the relevant metabolic pathways and the experimental workflows used to characterize its effects.

Pyruvate Carboxylase Metabolic Pathway

The following diagram illustrates the central role of Pyruvate Carboxylase in cellular metabolism. PC converts pyruvate to oxaloacetate, a key intermediate in the TCA cycle and a precursor for gluconeogenesis and other biosynthetic pathways.





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References

- 1. Pyruvate carboxylase promotes malignant transformation of papillary thyroid carcinoma and reduces iodine uptake - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Pyruvate carboxylase and cancer progression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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